# Spectroscopic Data for Indole Carboxylates: A Technical Guide for Researchers

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Methyl 4,5,6,7-tetrahydro-1H-indole-2-carboxylate* |
| *CAS No.:* | *143064-85-1* |
| *Cat. No.:* | *B182218* |

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Affiliation: Advanced Spectroscopic Solutions

Abstract: This technical guide provides a comprehensive overview of the spectroscopic characterization of indole-2-carboxylate derivatives, with a primary focus on Methyl 1H-indole-2-carboxylate as a model compound. Due to the limited availability of published, peer-reviewed spectroscopic data for **Methyl 4,5,6,7-tetrahydro-1H-indole-2-carboxylate**, this guide utilizes the readily available data of its aromatic precursor to illustrate the principles of spectroscopic analysis. The guide will delve into the interpretation of $^{1}$H NMR, $^{13}$C NMR, Mass Spectrometry (MS), and Infrared (IR) data. Furthermore, a dedicated section will extrapolate these findings to predict the expected spectroscopic features of the target tetrahydroindole derivative, providing researchers with a robust framework for the characterization of this class of compounds. This document is intended for researchers, scientists, and drug development professionals engaged in the synthesis and characterization of heterocyclic compounds.

## Introduction: The Importance of Spectroscopic Characterization

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In the realm of drug discovery and development, the unambiguous structural elucidation of synthesized molecules is of paramount importance. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy are indispensable tools that provide detailed information about the molecular structure, connectivity, and functional groups present in a compound. Indole derivatives are a significant class of heterocyclic compounds that form the core of many natural products and pharmaceuticals.[1] Their diverse biological activities necessitate precise structural characterization to establish structure-activity relationships (SAR).

This guide focuses on the spectroscopic data of Methyl 1H-indole-2-carboxylate, a key intermediate in the synthesis of more complex indole-based molecules.[2] The principles and methodologies discussed herein are directly applicable to a wide range of indole derivatives, including the target molecule of interest, **Methyl 4,5,6,7-tetrahydro-1H-indole-2-carboxylate**.

# Spectroscopic Data of Methyl 1H-indole-2-carboxylate

The following sections present the spectroscopic data for Methyl 1H-indole-2-carboxylate, a white solid with a melting point of 151.6–152.9 °C.[2]

## $^1$H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR ($^1$H NMR) spectroscopy provides information about the chemical environment of hydrogen atoms in a molecule. The spectrum of Methyl 1H-indole-2-carboxylate was recorded on a 400 MHz spectrometer in deuterated chloroform ($CDCl_3$).[2]

Table 1: $^1$H NMR Data for Methyl 1H-indole-2-carboxylate in $CDCl_3$[2]

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| Chemical Shift (δ) ppm | Multiplicity | Integration | Coupling Constant (J) Hz | Assignment |
|---|---|---|---|---|
| 9.01 | s | 1H | - | NH |
| 7.67 | d | 1H | 8.2 | Ar-H |
| 7.41 | dd | 1H | 8.3, 0.9 | Ar-H |
| 7.31 | td | 1H | 7.6, 0.8 | Ar-H |
| 7.21 | t | 1H | 1.0 | C3-H |
| 7.15 – 7.12 | m | 1H | - | Ar-H |
| 3.94 | s | 3H | - | -$OCH_3$ |

Interpretation of the $^1H$ NMR Spectrum:

- The singlet at 9.01 ppm, integrating to one proton, is characteristic of the indole N-H proton.[2] Its downfield shift is due to the deshielding effect of the aromatic ring and the adjacent electron-withdrawing carboxylate group.
- The signals in the aromatic region between 7.12 and 7.67 ppm correspond to the four protons on the benzene ring and the proton at the C3 position of the indole core.[2] The distinct multiplicities (doublet, doublet of doublets, triplet of doublets, and multiplet) arise from the coupling between adjacent protons.
- The singlet at 3.94 ppm, integrating to three protons, is assigned to the methyl protons of the ester group.[2]

## $^{13}C$ Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR ($^{13}C$ NMR) spectroscopy provides information about the carbon skeleton of a molecule. The spectrum of Methyl 1H-indole-2-carboxylate was recorded on a 100 MHz spectrometer in $CDCl_3$.[2]

Table 2: $^{13}C$ NMR Data for Methyl 1H-indole-2-carboxylate in $CDCl_3$[2]

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| Chemical Shift (δ) ppm | Assignment |
|---|---|
| 162.2 | C=O (ester) |
| 136.8 | C7a |
| 127.4 | C2 |
| 127.0 | C3a |
| 125.3 | Ar-CH |
| 122.5 | Ar-CH |
| 120.7 | Ar-CH |
| 111.8 | Ar-CH |
| 108.8 | C3 |
| 52.1 | -$OCH_3$ |

Interpretation of the $^{13}C$ NMR Spectrum:

- The signal at 162.2 ppm is characteristic of the carbonyl carbon of the methyl ester group.[2]
- The signals between 108.8 and 136.8 ppm are assigned to the eight carbons of the indole ring.[2] The chemical shifts are influenced by the electronic environment of each carbon atom.
- The signal at 52.1 ppm corresponds to the carbon of the methyl group of the ester.[2]

## Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, allowing for the determination of its molecular weight.

For Methyl 1H-indole-2-carboxylate ($C_{10}H_9NO_2$), the expected molecular weight is approximately 175.18 g/mol . Electron Ionization Mass Spectrometry (ESI-MS) data shows a peak at m/z 176.2 $[M+H]^+$, corresponding to the protonated molecule.[2] A prominent fragment

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ion is observed at m/z 144, which can be attributed to the loss of the methoxycarbonyl group (-$COOCH_3$).

## Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: Key IR Absorption Bands for Methyl 1H-indole-2-carboxylate

| Wavenumber ($cm^{-1}$) | Intensity | Functional Group |
|---|---|---|
| ~3300 | Strong, Broad | N-H Stretch |
| ~1680 | Strong | C=O Stretch (Ester) |
| ~1500-1600 | Medium | C=C Stretch (Aromatic) |
| ~1250 | Strong | C-O Stretch (Ester) |

Interpretation of the IR Spectrum:

- A strong, broad absorption band around 3300 $cm^{-1}$ is characteristic of the N-H stretching vibration of the indole ring.
- A strong absorption band around 1680 $cm^{-1}$ is indicative of the C=O stretching vibration of the conjugated ester group.
- Absorptions in the 1500-1600 $cm^{-1}$ region are typical for C=C stretching vibrations within the aromatic ring.
- A strong band around 1250 $cm^{-1}$ corresponds to the C-O stretching vibration of the ester functional group.

# Predicted Spectroscopic Data for **Methyl 4,5,6,7-tetrahydro-1H-indole-2-carboxylate**

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The hydrogenation of the benzene ring in Methyl 1H-indole-2-carboxylate to form **Methyl 4,5,6,7-tetrahydro-1H-indole-2-carboxylate** would lead to significant and predictable changes in the spectroscopic data.

## Expected $^{1}$H NMR Changes

- Disappearance of Aromatic Protons: The signals in the aromatic region (δ 7.1-7.7 ppm) would be absent.
- Appearance of Aliphatic Protons: New signals corresponding to the eight protons of the tetrahydrogenated ring (at positions 4, 5, 6, and 7) would appear in the upfield region, likely between δ 1.5 and 3.0 ppm. These would likely be complex multiplets due to spin-spin coupling between the protons on the saturated ring.
- Shifts of Other Protons: The chemical shifts of the N-H and C3-H protons might experience a slight upfield shift due to the loss of the aromatic ring current effect. The -$OCH_3$ signal would likely remain a singlet around δ 3.9 ppm.

## Expected $^{13}$C NMR Changes

- Disappearance of Aromatic Carbon Signals: The signals corresponding to the aromatic carbons (δ 110-140 ppm) would be replaced by signals for the $sp^3$-hybridized carbons of the cyclohexyl ring, which would appear in the upfield region (likely δ 20-40 ppm).
- Shifts of Indole Ring Carbons: The chemical shifts of the pyrrole ring carbons (C2, C3, C3a, C7a) would be altered due to the change in the electronic nature of the fused ring.

## Expected Mass Spectrum Changes

The molecular weight of **Methyl 4,5,6,7-tetrahydro-1H-indole-2-carboxylate** ($C_{10}H_{13}NO_2$) is approximately 179.22 g/mol . The molecular ion peak in the mass spectrum would be expected at m/z 179 (for EI) or 180 $[M+H]^+$ (for ESI). Fragmentation patterns would also differ, reflecting the presence of the saturated carbocyclic ring.

## Expected IR Spectrum Changes

- Disappearance of Aromatic C=C Stretching: The absorption bands in the 1500-1600 $cm^{-1}$ region corresponding to the aromatic C=C stretching would be absent.

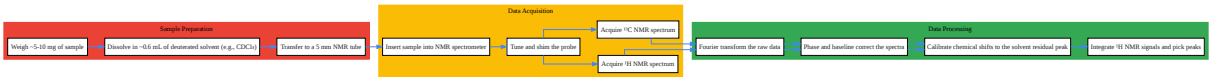
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- Appearance of Aliphatic C-H Stretching: New, strong absorption bands would appear just below 3000 $cm^{-1}$ (typically 2850-2960 $cm^{-1}$), which are characteristic of C-H stretching vibrations in saturated aliphatic systems.
- The N-H and C=O stretching vibrations would still be present, with potentially minor shifts in their wavenumbers.

# Experimental Protocols

## NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural elucidation.




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Caption: Standard workflow for NMR sample preparation, data acquisition, and processing.

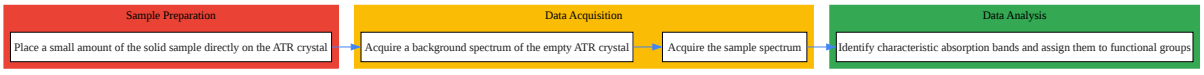
## Mass Spectrometry (Electrospray Ionization)




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Caption: General workflow for acquiring an ESI mass spectrum.

## Infrared (IR) Spectroscopy (Attenuated Total Reflectance - ATR)




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Caption: Simplified workflow for obtaining an ATR-IR spectrum of a solid sample.

## Conclusion

This technical guide has provided a detailed analysis of the spectroscopic data for Methyl 1H-indole-2-carboxylate and has offered a predictive framework for the spectroscopic features of its tetrahydrogenated analogue. The methodologies and interpretations presented herein serve as a valuable resource for researchers working on the synthesis and characterization of indole derivatives. The importance of a multi-spectroscopic approach, combining $^{1}H$ NMR, $^{13}C$ NMR, MS, and IR, cannot be overstated for the unambiguous structural elucidation of novel compounds in drug discovery and development.

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